

(R)-2-Ethylpiperazine Dihydrochloride: A Review of Available Scientific Literature

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Compound of Interest

Compound Name: (R)-2-ethylpiperazine
dihydrochloride

Cat. No.: B585899

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide serves as a literature review on **(R)-2-ethylpiperazine dihydrochloride**. Despite a comprehensive search of scientific databases and patent literature, it is crucial to note that detailed information regarding the synthesis, biological activity, and specific experimental protocols for this particular chiral compound is exceptionally limited. This document summarizes the available data and highlights the significant gaps in the current scientific landscape.

Chemical and Physical Properties

(R)-2-ethylpiperazine dihydrochloride is the dihydrochloride salt of the (R)-enantiomer of 2-ethylpiperazine. Basic chemical information has been aggregated from various chemical suppliers and databases.

Table 1: Physicochemical Properties of **(R)-2-Ethylpiperazine Dihydrochloride** and Related Compounds

Property	(R)-2-Ethylpiperazine Dihydrochloride	2-Ethylpiperazine (Parent Compound)	2-Ethylpiperazine Dihydrochloride (Racemic)
CAS Number	438050-07-8[1]	13961-37-0[2]	438050-52-3[3]
Molecular Formula	C ₆ H ₁₆ Cl ₂ N ₂	C ₆ H ₁₄ N ₂ [4]	C ₆ H ₁₆ Cl ₂ N ₂
Molecular Weight	187.11 g/mol	114.19 g/mol [4]	187.11 g/mol
Physical Form	Solid[1]	Liquid[2]	Solid
Purity	Typically ≥95% (supplier dependent) [1]	Varies by supplier	Varies by supplier
Storage Temperature	Room Temperature[1]	Not specified	Not specified
InChI Key	VCKAKBROIJTVJI-QYCVXMPOSA-N[1]	DXOHZOPKNFZZAD-UHFFFAOYSA-N[4]	VCKAKBROIJTVJI-UHFFFAOYSA-N

Synthesis

Detailed, peer-reviewed experimental protocols for the specific synthesis of **(R)-2-ethylpiperazine dihydrochloride** were not found in the public domain. General methods for the synthesis of piperazine derivatives are available, which could theoretically be adapted for the synthesis of this compound. These methods often involve the cyclization of appropriate diamine precursors. For instance, one general approach involves the reaction of an ester with a substituted ethylenediamine. Another common method is the cyclization of a bis(2-chloroethyl)amine derivative with a primary amine.

A patent for the preparation of piperazine compounds and their hydrochloride salts exists, which describes general processes that could potentially be adapted.[5] However, this patent does not specifically mention the synthesis of the (R)-2-ethylpiperazine enantiomer.

To obtain the specific (R)-enantiomer, a chiral synthesis strategy would be required. This could involve the use of a chiral starting material, a chiral auxiliary, or a chiral catalyst. Alternatively, a racemic mixture of 2-ethylpiperazine could be synthesized and then resolved into its

constituent enantiomers using techniques such as chiral chromatography or diastereomeric salt formation.

Biological Activity and Mechanism of Action

There is a significant lack of published data on the specific biological activities of **(R)-2-ethylpiperazine dihydrochloride**. The broader class of piperazine derivatives is known to exhibit a wide range of pharmacological effects, including but not limited to, antimicrobial, anti-inflammatory, anticancer, and central nervous system activities.^{[6][7][8][9]}

The piperazine scaffold is a common feature in many approved drugs, acting on various biological targets.^[8] For example, some piperazine-containing compounds are known to be agonists or antagonists of neurotransmitter receptors such as serotonin and dopamine receptors.

Without specific studies on **(R)-2-ethylpiperazine dihydrochloride**, any discussion of its potential biological activity or mechanism of action would be purely speculative and based on the activities of structurally related compounds. No quantitative data such as IC₅₀ or K_i values for **(R)-2-ethylpiperazine dihydrochloride** were found in the reviewed literature.

Experimental Protocols

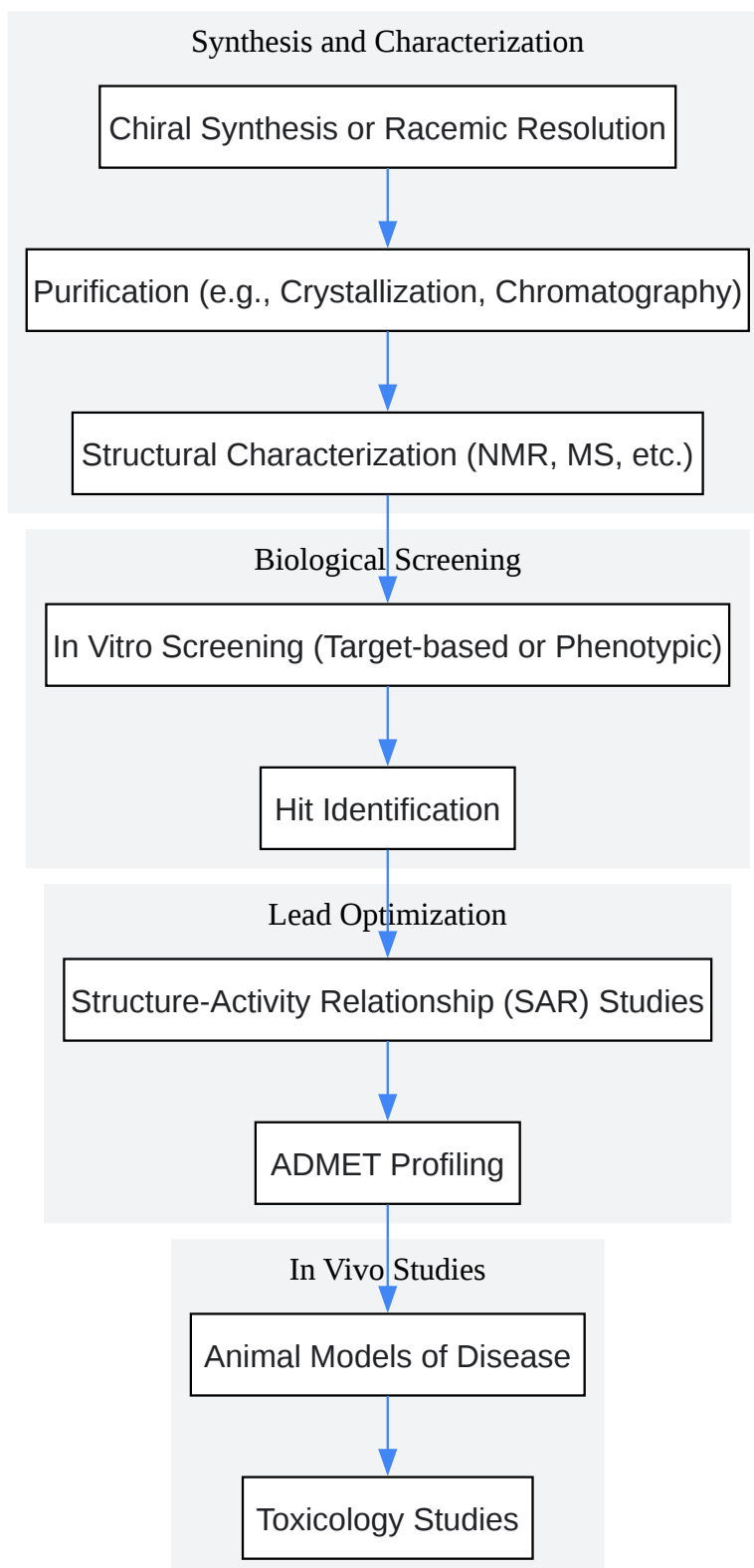
A critical deficiency in the available literature is the absence of detailed experimental protocols involving **(R)-2-ethylpiperazine dihydrochloride**. This includes a lack of information on:

- Analytical Methods: No specific analytical methods for the quantification or characterization of **(R)-2-ethylpiperazine dihydrochloride** in biological matrices or other samples were found.
- In vitro and in vivo assays: No published studies detailing the use of this compound in any biological assays were identified.

Logical Relationships and Workflows

Given the absence of experimental data and defined biological pathways for **(R)-2-ethylpiperazine dihydrochloride**, it is not possible to construct the requested Graphviz diagrams for signaling pathways or experimental workflows. A generalized workflow for the

potential investigation of this compound is presented below as a logical representation of a standard drug discovery process.



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